

# Application Notes and Protocols for SW43 in Animal Models

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## Compound of Interest

Compound Name: SW43

Cat. No.: B13438491

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These application notes provide a comprehensive overview of the dosage and administration of **SW43**, a selective sigma-2 receptor ligand, in preclinical animal models, particularly in the context of pancreatic cancer research. The following protocols and data are compiled from published studies to guide researchers in designing their own in vivo experiments.

## Quantitative Data Summary

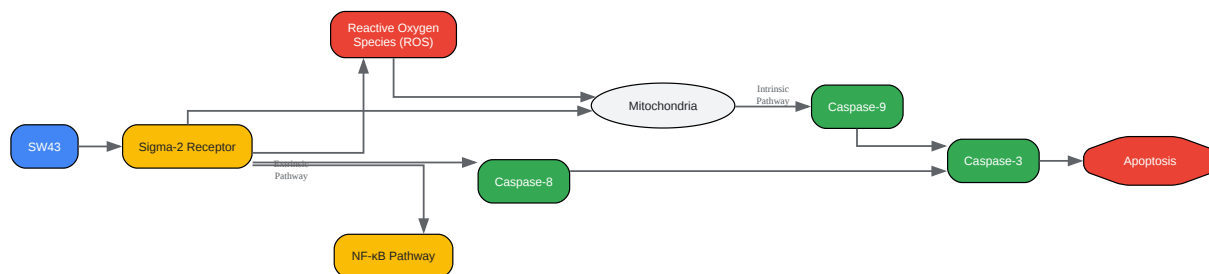
The following table summarizes the quantitative data for **SW43** administration in a pancreatic cancer mouse model.

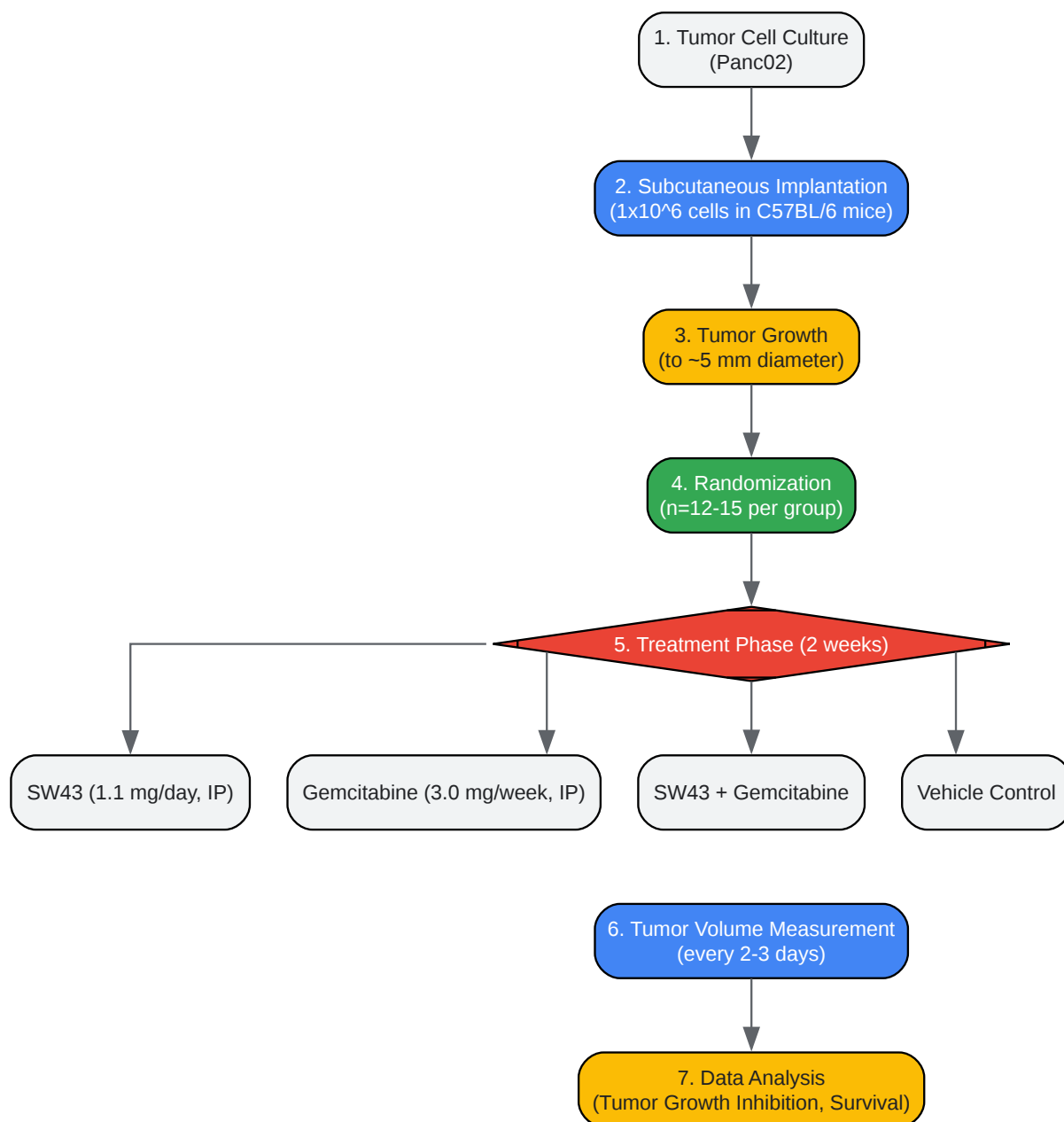
Parameter	Value	Animal Model	Tumor Model	Route of Administration	Vehicle	Source
Efficacious Dose (as single agent)	1.1 mg/day	C57BL/6 mice	Subcutaneous Panc02	Intraperitoneal (IP)	Not explicitly stated	[1]
Efficacious Dose (in combination with Gemcitabine)	1.1 mg/day	C57BL/6 mice	Subcutaneous Panc02	Intraperitoneal (IP)	Not explicitly stated	[1]
Dose of SW43 component in a drug conjugate (SW IV-134)	750 nmoles in 100 $\mu$ L	C57BL/6 mice	Subcutaneous KCM	Intraperitoneal (IP)	25% Cremophor and 75% H <sub>2</sub> O	
Gemcitabine Dose (in combination therapy)	3.0 mg/week	C57BL/6 mice	Subcutaneous Panc02	Intraperitoneal (IP)	Not explicitly stated	[1]
Observed Toxicity	Minimal	C57BL/6 mice	Subcutaneous Panc02	Intraperitoneal (IP)	Not explicitly stated	[1][2]

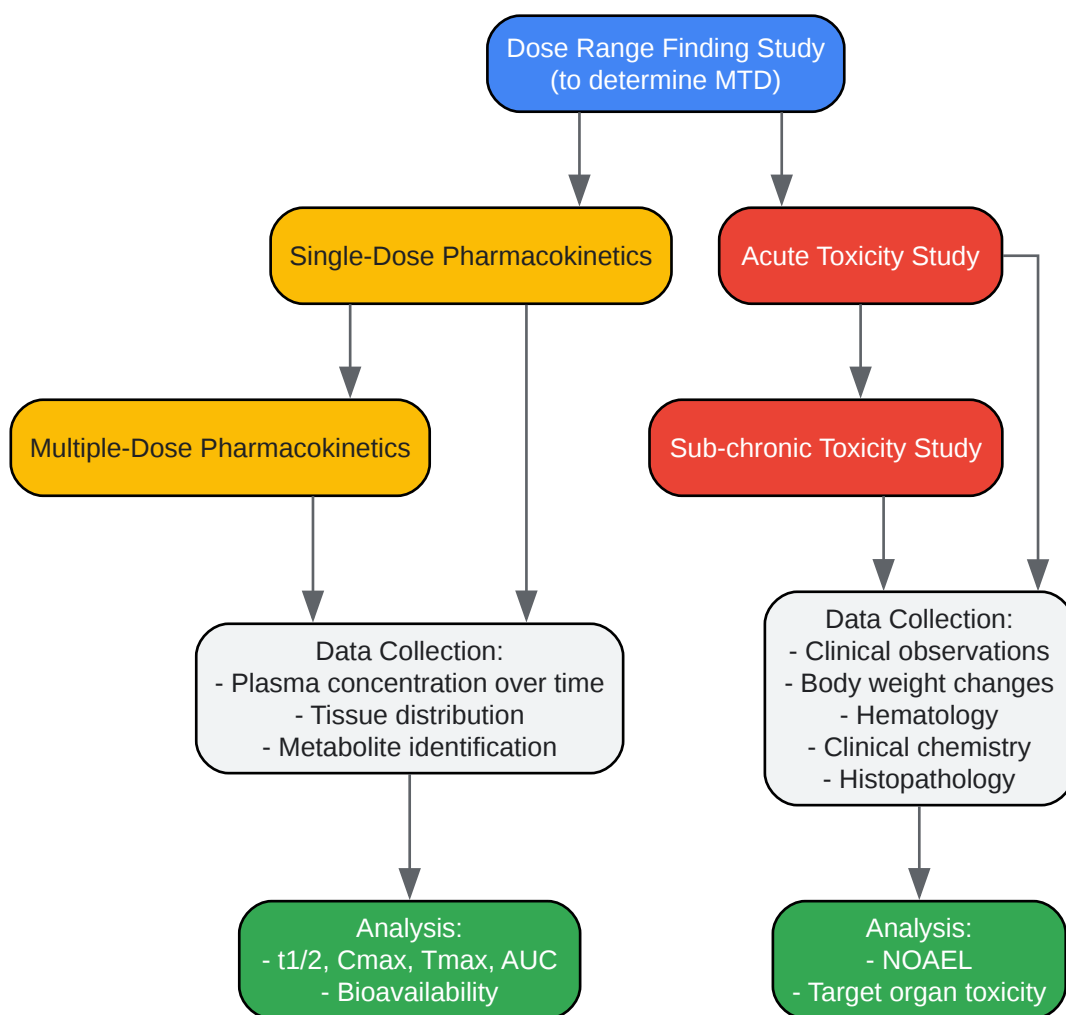
## Signaling Pathway

**SW43**, as a sigma-2 receptor agonist, induces cancer cell death through multiple signaling pathways. A key mechanism is the induction of apoptosis, which can be initiated through both intrinsic and extrinsic pathways. This involves the activation of caspases, including caspase-3, -8, and -9.[3] Furthermore, **SW43** has been shown to generate reactive oxygen species (ROS),

which can contribute to cellular stress and trigger apoptosis.[3] In some contexts, **SW43** has also been linked to the activation of the NF- $\kappa$ B pathway.







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## References

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- 2. The novel sigma-2 receptor ligand SW43 stabilizes pancreas cancer progression in combination with gemcitabine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Sigma-2 ligands induce tumour cell death by multiple signalling pathways - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols for SW43 in Animal Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13438491#sw43-dosage-and-administration-in-animal-models]

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